

# tert-butyl 3-hydroxy-4-phenylpiperidine-1-carboxylate CAS number inquiry

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## Compound of Interest

Compound Name: *Tert-butyl 3-hydroxy-4-phenylpiperidine-1-carboxylate*

Cat. No.: *B153268*

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An In-depth Technical Guide to **tert-butyl 3-hydroxy-4-phenylpiperidine-1-carboxylate**

## Introduction

**tert-butyl 3-hydroxy-4-phenylpiperidine-1-carboxylate** is a heterocyclic compound of significant interest in medicinal chemistry and pharmaceutical development. As a functionalized piperidine derivative, it serves as a versatile chiral building block for the synthesis of complex molecular architectures. The piperidine ring is a privileged scaffold, frequently found in neurologically active agents due to its ability to confer favorable pharmacokinetic properties, including improved bioavailability and blood-brain barrier penetration[1]. This guide provides a comprehensive technical overview of this compound, detailing its chemical identity, a plausible synthetic pathway, characterization methods, and its critical role as a precursor in the development of therapeutic agents.

## Compound Identification and Physicochemical Properties

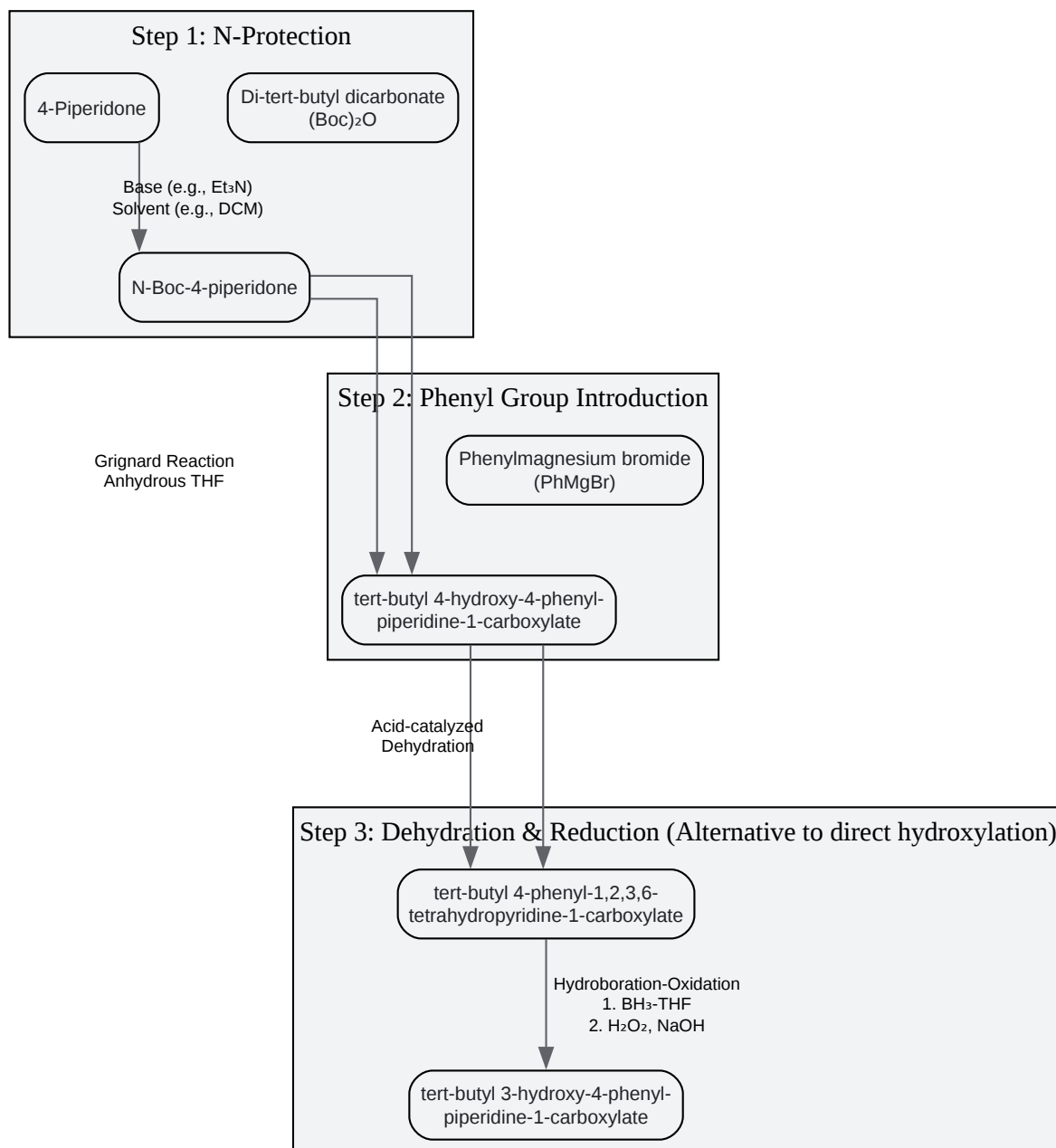
Precise identification is paramount for regulatory compliance, reproducibility in research, and safety. The fundamental properties of **tert-butyl 3-hydroxy-4-phenylpiperidine-1-carboxylate** are summarized below.

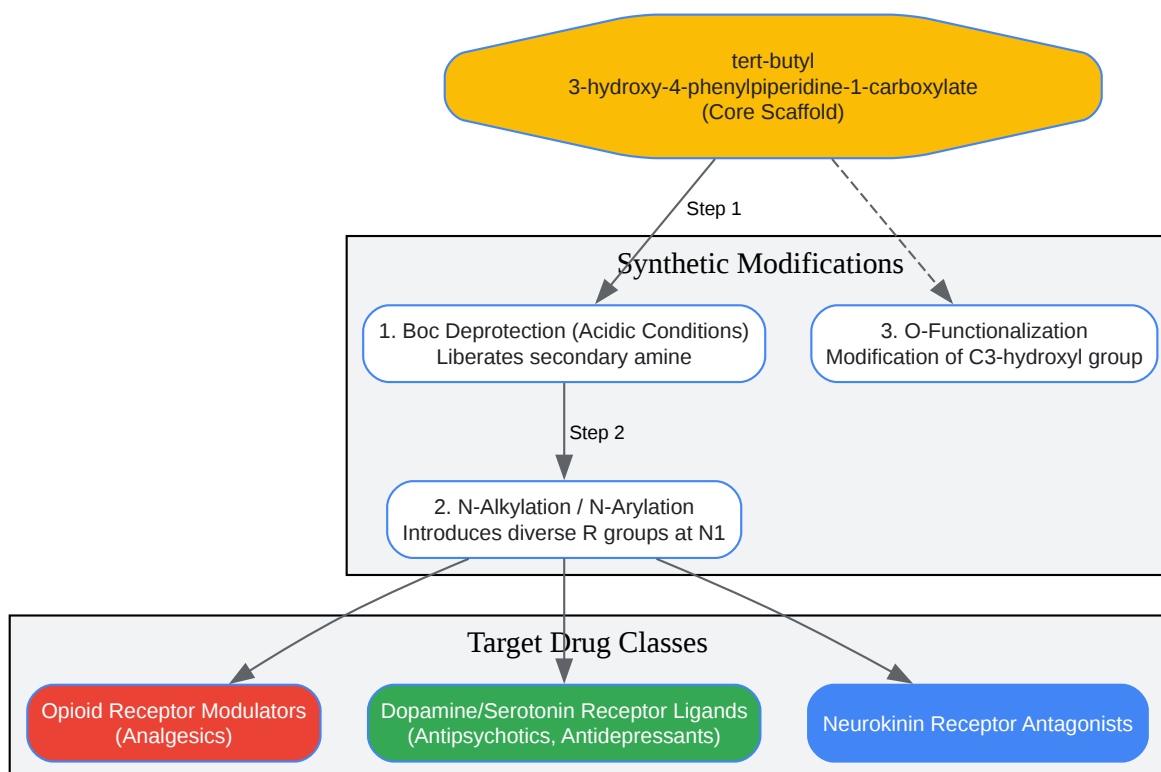
Property	Value	Source
CAS Number	1000931-04-3	[2][3]
Molecular Formula	C <sub>16</sub> H <sub>23</sub> NO <sub>3</sub>	[2][3]
Molecular Weight	277.36 g/mol	[2][3]
IUPAC Name	tert-butyl 3-hydroxy-4-phenylpiperidine-1-carboxylate	[3]
Common Synonyms	1-Boc-3-hydroxy-4-phenylpiperidine, 1-Boc-4-phenylpiperidin-3-ol	[3]
Appearance	Typically a powder	[4]
Storage	2-8°C, Refrigerator	[2]

## Synthesis and Purification: A Mechanistic Perspective

The synthesis of substituted piperidines like this one requires a strategic approach to control regioselectivity and stereochemistry. While specific proprietary synthesis methods may vary, a common and logical pathway involves the protection of the piperidine nitrogen, followed by the introduction of the phenyl and hydroxyl functionalities. The use of a tert-butyloxycarbonyl (Boc) group is a cornerstone of this strategy. It serves as a robust protecting group for the amine, preventing its participation in side reactions while being readily removable under acidic conditions for subsequent functionalization[1][5].

A plausible, multi-step synthetic workflow is outlined below. This approach is informed by established methodologies for creating similar 4-substituted piperidine derivatives[5][6][7].





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## Sources

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- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Tert-butyl 3-hydroxy-4-phenylpiperidine-1-carboxylate | C<sub>16</sub>H<sub>23</sub>NO<sub>3</sub> | CID 20664715 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. tert-Butyl 4-(3-(hydroxymethyl)phenyl)piperidine-1-carboxylate ≥95% | Sigma-Aldrich [sigmaaldrich.com]
- 5. US9650337B2 - Method of synthesising 4-piperidin-4-yl-benzene-1,3-diol and the salts of same and novel compound tert-butyl 4-(2,4-dihydroxy-phenyl)-4-hydroxy-piperidine-1-carboxylate - Google Patents [patents.google.com]
- 6. Synthesis and Characterization of Novel Methyl (3)5-(N-Boc-piperidiny)-1H-pyrazole-4-carboxylates - PMC [pmc.ncbi.nlm.nih.gov]
- 7. atlantis-press.com [atlantis-press.com]
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